# Hydrazine Hydrate: A Comprehensive Technical Guide for Scientific Professionals

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***Compound of Interest***

| | |
|---|---|
| *Compound Name:* | *Hydrazine hydrate* |
| *CAS No.:* | *10217-52-4* |
| *Cat. No.:* | *B159062* |

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Authored for Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **hydrazine hydrate**, a versatile and highly reactive chemical compound with significant applications in chemical synthesis and the pharmaceutical industry. This document covers its fundamental chemical and physical properties, industrial production methods, key synthetic applications with detailed experimental protocols, and its role in modulating biological signaling pathways.

## Core Chemical and Physical Properties

**Hydrazine hydrate** ($N_2H_4 \cdot H_2O$) is a colorless, fuming liquid with an ammonia-like odor. It is a powerful reducing agent and a valuable building block in organic synthesis. The presence of water moderates the reactivity of anhydrous hydrazine, making the hydrate a more common and manageable reagent in laboratory and industrial settings.

## Identifiers and Molecular Formula

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| Identifier | Value |
|---|---|
| CAS Number | 10217-52-4, 7803-57-8 |
| Molecular Formula | $N_2H_4 \cdot H_2O$ or $H_6N_2O$ |
| Molecular Weight | 50.06 g/mol |
| Synonyms | Hydrazine monohydrate, Hydrazinium hydroxide |

## Physicochemical Properties

A summary of the key physicochemical properties of **hydrazine hydrate** is presented in the table below. These properties are crucial for its handling, storage, and application in experimental design.

| Property | Value |
|---|---|
| Appearance | Colorless, fuming liquid[1][2] |
| Odor | Faint, ammonia-like |
| Density | 1.032 g/mL at 21°C[1] |
| Melting Point | -51.7 °C[1][2] |
| Boiling Point | 120.1 °C[1][2] |
| Flash Point | 74 °C (163 °F)[1] |
| Refractive Index ($n^{20}/D$) | 1.428[1][2] |
| Vapor Pressure | 5 mm Hg at 25 °C[2] |
| pH | 10-11 (10 g/L aqueous solution)[2] |
| Solubility | Miscible with water and ethanol; insoluble in chloroform and ether[1][3] |

## Spectral Data

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The spectral characteristics of **hydrazine hydrate** are important for its identification and characterization.

| Spectral Data Type | Key Features |
|---|---|
| FTIR ($cm^{-1}$) | The FTIR spectrum of hydrazine monohydrate shows characteristic absorption peaks for the stretching of hydroxyl (–OH) and amine (–NH) groups in the range of 3000-3500 $cm^{-1}$.[4] |
| Raman ($cm^{-1}$) | The Raman spectrum of free hydrazine hydrate exhibits a strong peak around 3300 $cm^{-1}$ corresponding to the $NH_2$ vibration.[1][2] Specifically, peaks at 3319 $cm^{-1}$ and 3398 $cm^{-1}$ are attributed to the $NH_2$ symmetric and antisymmetric stretching, respectively.[1] |

## Industrial Production of **Hydrazine Hydrate**

Several industrial processes are employed for the synthesis of **hydrazine hydrate**. The most common methods are the Raschig process, the Ketazine process (a variation of the Raschig process), and the Peroxide process.

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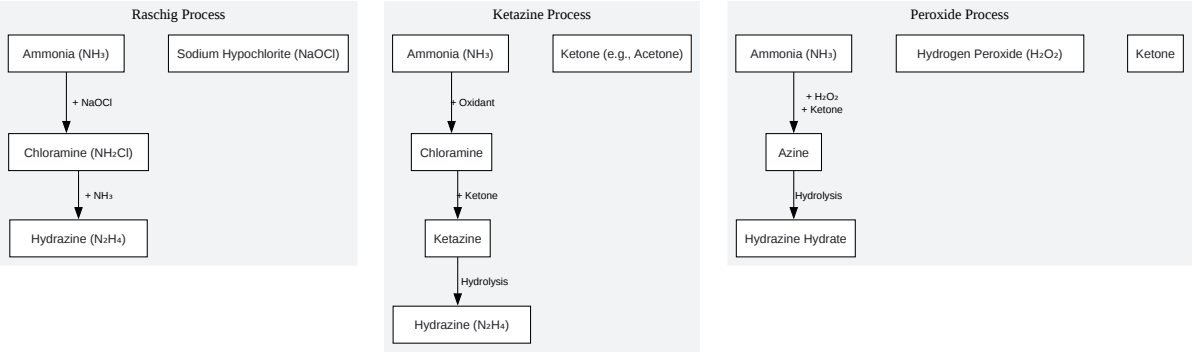


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Caption: Industrial production pathways for **hydrazine hydrate**.

# Applications in Pharmaceutical and Chemical Synthesis

**Hydrazine hydrate** is a cornerstone reagent in the synthesis of a wide array of heterocyclic compounds that form the scaffolds of many pharmaceutical agents. Its bifunctional nucleophilic nature makes it ideal for the construction of nitrogen-containing rings.

## Synthesis of Pyrazoles

Pyrazoles are a class of heterocyclic compounds that exhibit a broad range of biological activities. They are commonly synthesized via the Knorr pyrazole synthesis, which involves the condensation of a 1,3-dicarbonyl compound with a hydrazine derivative.[5][6][7]

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This protocol details the synthesis of 3,5-dimethylpyrazole from acetylacetone and **hydrazine hydrate**, a classic example of the Knorr synthesis.

Materials:

- **Hydrazine hydrate** (55% $N_2H_4$)
- Acetylacetone (99%)
- Water
- Ether
- Anhydrous potassium carbonate
- Petroleum ether (90-100°C)

Procedure:

- In a 1-liter round-bottomed flask equipped with a stirrer, thermometer, and separatory funnel, dissolve 65 g (0.50 mole) of hydrazine sulfate in 400 mL of 10% sodium hydroxide solution. Alternatively, dissolve 11.8 g (0.20 mole $N_2H_4$) of **hydrazine hydrate** in 40 mL of water.[8]
- Cool the flask in an ice bath until the internal temperature reaches 15°C.[8][9]
- While maintaining the temperature at approximately 15°C, add 50 g (0.50 mole) of acetylacetone dropwise with continuous stirring over a period of 30 minutes.[9]
- After the addition is complete, continue stirring the mixture at 15°C for an additional hour.[9]
- Dilute the reaction mixture with 200 mL of water to dissolve any precipitated inorganic salts.
- Transfer the mixture to a 1-liter separatory funnel and extract the product with 125 mL of ether, followed by four subsequent extractions with 40 mL portions of ether.[9]
- Combine the ether extracts, wash once with a saturated sodium chloride solution, and dry over anhydrous potassium carbonate.[9]

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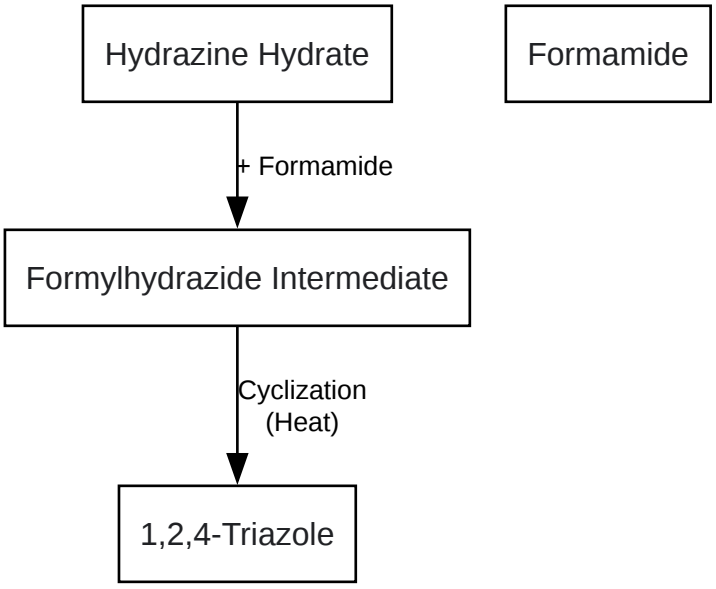
- Remove the ether by distillation. The residue, a slightly yellow crystalline solid, is 3,5-dimethylpyrazole. Dry the product under reduced pressure. The expected yield is 37-39 g (77-81%).[9]
- The product can be further purified by recrystallization from approximately 250 mL of 90-100°C petroleum ether.[9]

## Synthesis of 1,2,4-Triazoles

1,2,4-Triazoles are another important class of nitrogen-containing heterocycles with diverse pharmacological applications. A common synthetic route involves the reaction of hydrazine with formamide or its derivatives.

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Caption: General synthesis of 1,2,4-triazoles.

## Wolff-Kishner Reduction

The Wolff-Kishner reduction is a powerful reaction for the deoxygenation of aldehydes and ketones to their corresponding alkanes. The reaction proceeds via a hydrazone intermediate under basic conditions at elevated temperatures.

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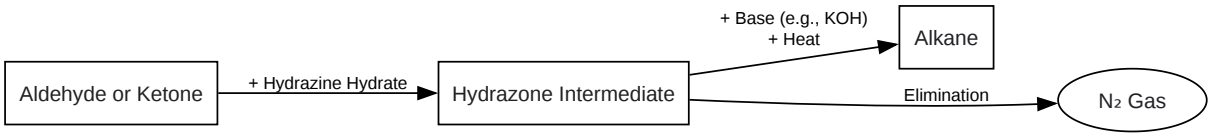


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Caption: The Wolff-Kishner reduction workflow.

# Biological Significance and Signaling Pathways

While hydrazine itself is primarily a synthetic reagent, its derivatives are of significant interest in drug development for their ability to modulate various biological pathways. Recent research has highlighted the potential of hydrazine-containing compounds as inhibitors of key enzymes involved in cancer progression, such as receptor tyrosine kinases (RTKs).

## Hydrazine Derivatives as Kinase Inhibitors

Several studies have shown that novel hydrazine derivatives can act as potent inhibitors of kinases in critical signaling pathways, such as the EGFR/PI3K/AKT/mTOR pathway, which is often dysregulated in cancer.

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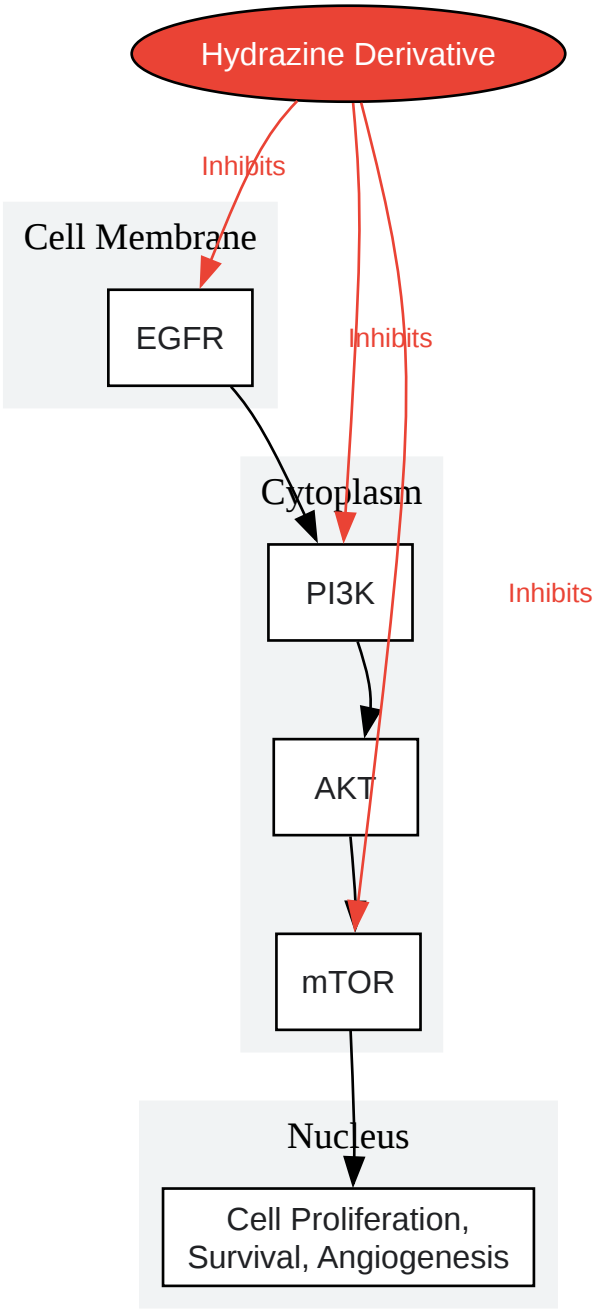


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Caption: Inhibition of the EGFR/PI3K/AKT/mTOR pathway by hydrazine derivatives.

These derivatives can effectively block the signaling cascade that leads to cell proliferation, survival, and angiogenesis, making them promising candidates for anticancer therapies.[10] For example, certain quinazolinone hydrazide triazole derivatives have been shown to inhibit MET receptor tyrosine kinase, leading to an antiproliferative effect in cancer cells.[11]

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## Safety and Handling

**Hydrazine hydrate** is a hazardous substance and must be handled with appropriate safety precautions. It is corrosive, toxic by inhalation, ingestion, and skin absorption, and is a suspected carcinogen.

- Personal Protective Equipment (PPE): Always use in a well-ventilated fume hood. Wear chemical-resistant gloves, safety goggles, a face shield, and a lab coat.
- Storage: Store in a cool, dry, well-ventilated area away from oxidizing agents, acids, and metals.
- Spills: In case of a spill, evacuate the area and absorb the spill with an inert material such as sand or vermiculite. Do not use combustible materials.
- Disposal: Dispose of as hazardous waste in accordance with local, state, and federal regulations.

This guide is intended for informational purposes for qualified scientific professionals. Always consult the Safety Data Sheet (SDS) before handling **hydrazine hydrate**.

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## References

- 1. pubs.acs.org [pubs.acs.org]
- 2. pubs.acs.org [pubs.acs.org]
- 3. researchgate.net [researchgate.net]
- 4. researchgate.net [researchgate.net]
- 5. tsijournals.com [tsijournals.com]
- 6. News - Pharmaceutical Market Update: Innovation in Hydrazine Derivatives [xinchem.com]

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- 7. Discovery of Potent Indolyl-Hydrazones as Kinase Inhibitors for Breast Cancer: Synthesis, X-ray Single-Crystal Analysis, and In Vitro and In Vivo Anti-Cancer Activity Evaluation - PMC [pmc.ncbi.nlm.nih.gov]
- 8. scribd.com [scribd.com]
- 9. Organic Syntheses Procedure [orgsyn.org]
- 10. Synthesis and Antiproliferative Activity of a New Series of Mono- and Bis(dimethylpyrazolyl)-s-triazine Derivatives Targeting EGFR/PI3K/AKT/mTOR Signaling Cascades - PMC [pmc.ncbi.nlm.nih.gov]
- 11. Frontiers | Study of the anticancer effect of new quinazolinone hydrazine derivatives as receptor tyrosine kinase inhibitors [frontiersin.org]

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